

An In-depth Technical Guide to 2-Bromo-5-methylpyridine

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Compound of Interest

Compound Name: 2-Bromo-5-methylpyridine

Cat. No.: B020793

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This guide provides a comprehensive overview of the chemical compound **2-Bromo-5-methylpyridine**, including its nomenclature and key identifiers.

Nomenclature and Synonyms

The accurate identification of chemical compounds is critical in research and development. This section details the IUPAC name and common synonyms for **2-Bromo-5-methylpyridine**.

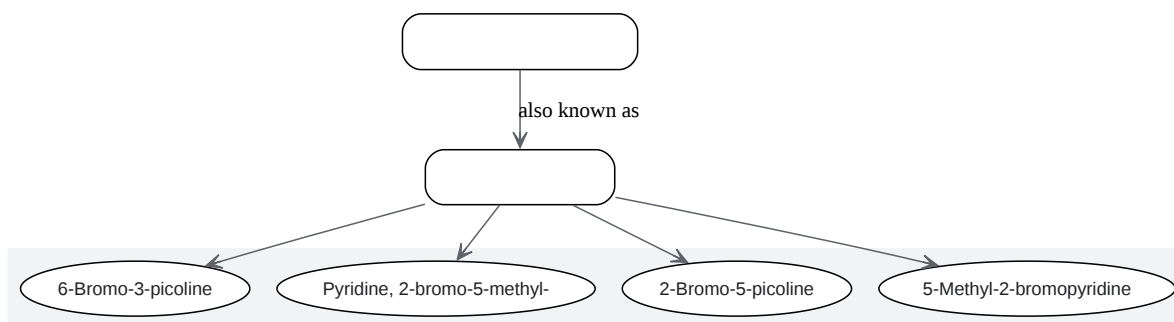
The internationally recognized IUPAC (International Union of Pure and Applied Chemistry) name for this compound is **2-bromo-5-methylpyridine**^[1]. This systematic name precisely describes the molecular structure, indicating a pyridine ring brominated at the second position and methylated at the fifth position.

In addition to its formal IUPAC name, **2-Bromo-5-methylpyridine** is known by several synonyms in scientific literature and commercial catalogs. These alternative names are often based on older naming conventions or trivial names for substituted pyridines. A comprehensive list of these synonyms is provided below for easy reference and to aid in literature searches.

Synonym	Source
6-Bromo-3-picoline	[2][3]
Pyridine, 2-bromo-5-methyl-	[1][2][3]
2-Bromo-5-picoline	[2][3]
5-Methyl-2-bromopyridine	[3]
2-bromopicoline	[2]
2-bromo-5-methylpyridin	[2]

Logical Relationship of Nomenclature

The relationship between the IUPAC name and its common synonyms can be visualized as a hierarchical structure where the IUPAC name represents the definitive standard, and the synonyms are alternative identifiers.



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Caption: Hierarchical relationship of **2-Bromo-5-methylpyridine** nomenclature.

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References

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- 2. Buy Simson - 2-Bromo-5-methylpyridine [simsonchemie.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020793#2-bromo-5-methylpyridine-synonyms-and-iupac-name]

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